

In-Depth Technical Guide to the Thermal Stability of Bismuth Iodide Oxide (BiOI)

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Compound of Interest

Compound Name: *Bismuth iodide oxide*

Cat. No.: *B157305*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal stability of **bismuth iodide oxide** (BiOI), a material of increasing interest in various scientific fields, including photocatalysis and sensor technology. Understanding its behavior under thermal stress is critical for its application in environments where temperature fluctuations are a factor. This document outlines the decomposition pathway, presents quantitative thermal analysis data, and details the experimental protocols used for its characterization.

Thermal Decomposition of Bismuth Iodide Oxide

Bismuth iodide oxide is a layered semiconductor material that exhibits moderate thermal stability. Upon heating in an oxidizing atmosphere such as air, BiOI undergoes a multi-stage decomposition process. The thermal degradation of BiOI generally proceeds through the formation of intermediate bismuth oxyiodide species with higher oxygen content, ultimately leading to the formation of the most stable oxide, bismuth(III) oxide (α -Bi₂O₃).

The decomposition process can be summarized by the following key stages:

- **Initial Decomposition:** The initial stage of decomposition involves the loss of iodine and the incorporation of oxygen from the atmosphere. This leads to the formation of iodine-deficient and oxygen-rich bismuth oxyiodide intermediates.

- **Formation of Intermediate Oxyiodides:** As the temperature increases, more complex bismuth oxyiodide phases, such as $\text{Bi}_5\text{O}_7\text{I}$, may be formed.
- **Final Decomposition to Bismuth(III) Oxide:** At higher temperatures, all iodine is expelled, and the final, stable residue is crystalline bismuth(III) oxide ($\alpha\text{-Bi}_2\text{O}_3$).

Quantitative Thermal Analysis Data

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are pivotal techniques for quantifying the thermal stability of BiOI . The data presented below is a representative summary compiled from thermal analysis studies of BiOI .

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Weight Loss (%)	Final Residue (%)	Decomposition Product(s)
Initial Decomposition	~350	-	Gradual	-	Intermediate Bismuth Oxyiodides
Main Decomposition	-	~470-550	Significant	~66	Bi_2O_3

Note: The exact temperatures and weight loss percentages can vary depending on factors such as the heating rate, atmosphere, and the specific morphology and crystallinity of the BiOI sample.

Experimental Protocols

Detailed methodologies are crucial for reproducible thermal analysis. The following sections outline the standard experimental protocols for the characterization of the thermal stability of BiOI .

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature-dependent mass loss of BiOI upon heating.

Instrumentation: A thermogravimetric analyzer equipped with a high-precision balance and a furnace capable of controlled heating rates.

Procedure:

- **Sample Preparation:** A small amount of the BiOI powder (typically 5-10 mg) is accurately weighed and placed into an alumina or platinum crucible.
- **Instrument Setup:** The crucible is placed on the TGA balance.
- **Atmosphere:** The furnace is purged with a continuous flow of a desired gas (e.g., dry air or nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to ensure a controlled atmosphere.
- **Heating Program:** The sample is heated from ambient temperature to a final temperature (e.g., 800-1000 °C) at a constant heating rate (e.g., 10 °C/min).
- **Data Acquisition:** The mass of the sample is continuously monitored and recorded as a function of temperature.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition, the temperature of maximum mass loss rate (from the derivative thermogravimetric, DTG, curve), and the percentage of mass loss at each stage.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with phase transitions and chemical reactions in BiOI as a function of temperature.

Instrumentation: A differential scanning calorimeter.

Procedure:

- **Sample Preparation:** A small, accurately weighed amount of BiOI powder (typically 2-5 mg) is hermetically sealed in an aluminum or platinum pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell.

- **Atmosphere:** A purge gas (e.g., nitrogen) is passed through the cell at a constant flow rate.
- **Heating Program:** The sample and reference are subjected to a controlled temperature program, typically a linear heating rate (e.g., 10 °C/min), over the desired temperature range.
- **Data Acquisition:** The differential heat flow between the sample and the reference is measured and recorded as a function of temperature.
- **Data Analysis:** The DSC thermogram is analyzed to identify endothermic and exothermic peaks, which correspond to events such as phase transitions, melting, and decomposition. The peak temperature and the enthalpy change (area under the peak) for each event are determined.

X-ray Diffraction (XRD)

Objective: To identify the crystalline phases of the solid residues at different stages of thermal decomposition.

Instrumentation: A powder X-ray diffractometer with a high-temperature attachment or a standard diffractometer for analyzing quenched samples.

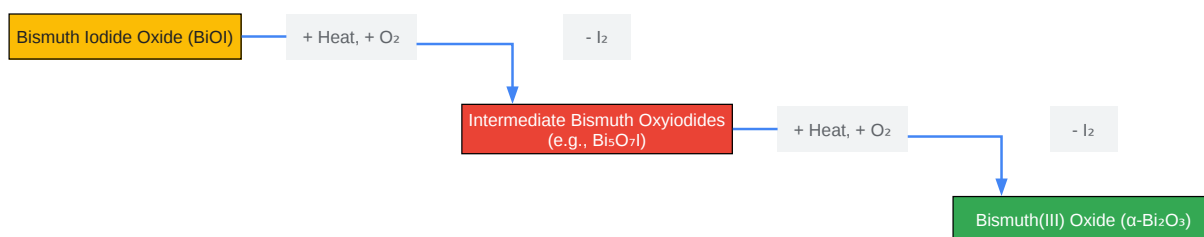
Procedure:

- **Sample Preparation for in-situ XRD:** A thin layer of BiOI powder is placed on the sample holder of the high-temperature stage.
- **Sample Preparation for ex-situ XRD:** Separate BiOI samples are heated in a furnace to specific temperatures corresponding to the decomposition stages observed in TGA. The samples are then rapidly cooled (quenched) to room temperature to preserve the high-temperature phases.
- **Data Acquisition:** XRD patterns are collected over a specific 2θ range (e.g., 10-80°) with a defined step size and scan speed. For in-situ analysis, patterns are recorded at various temperatures as the sample is heated.
- **Data Analysis:** The obtained XRD patterns are compared with standard diffraction patterns from crystallographic databases (e.g., JCPDS-ICDD) to identify the crystalline phases

present in the sample at each temperature.

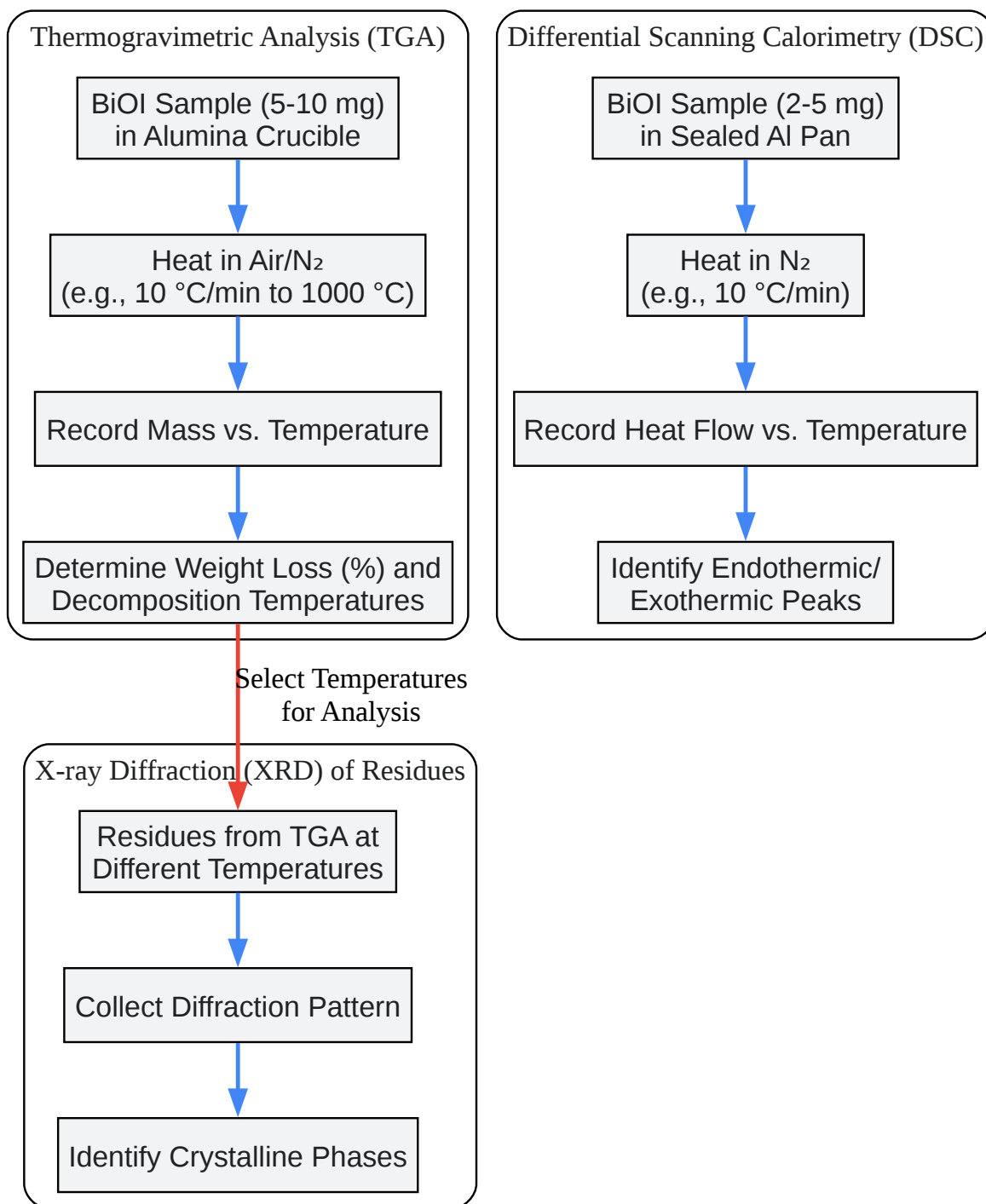
Visualizations

The following diagrams illustrate the key processes involved in the thermal decomposition of **bismuth iodide oxide**.



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Caption: Thermal decomposition pathway of BiOI.



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